

# Application Note: Solid-Phase Extraction of Carvedilol and its Metabolites from Human Plasma

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Compound of Interest					
Compound Name:	O-Desmethyl Carvedilol-d5				
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#### Introduction

Carvedilol is a non-selective beta- and alpha-1 adrenergic receptor antagonist widely used in the treatment of hypertension and congestive heart failure. The analysis of carvedilol and its metabolites, such as 4'-hydroxyphenyl carvedilol (4-OH carvedilol), in biological matrices is crucial for pharmacokinetic and bioequivalence studies. Solid-phase extraction (SPE) is a robust and selective sample preparation technique that effectively removes endogenous interferences from plasma samples, leading to cleaner extracts and improved analytical sensitivity and accuracy. This application note provides a detailed protocol for the solid-phase extraction of carvedilol and its primary active metabolite, 4'-hydroxyphenyl carvedilol, from human plasma prior to analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

#### Methodology

A mixed-mode cation exchange (MCX) SPE protocol is employed for the extraction of carvedilol and its metabolites. This method leverages the basic nature of the analytes to achieve high recovery and specificity. The subsequent analysis by LC-MS/MS allows for sensitive and selective quantification.

#### **Data Presentation**



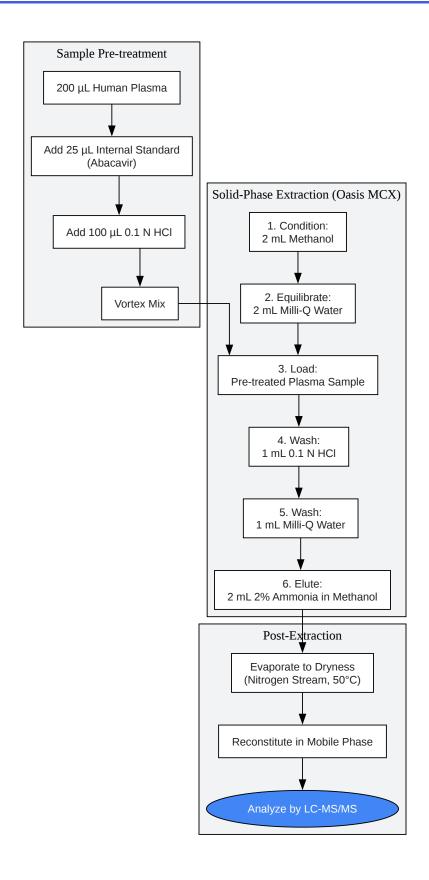
The following table summarizes the quantitative data from a validated bioanalytical method for the determination of carvedilol and 4-OH carvedilol in human plasma using solid-phase extraction.

Analyte	Linearity Range (ng/mL)	LLOQ (ng/mL)	Recovery (%)	Reference
Carvedilol	0.5 - 100	0.5	78.90	[1][2]
4-OH Carvedilol	0.3 - 40	0.3	83.25	[1][2]
Carvedilol	0.05 - 50	0.05	94 - 99	[3]
4'-hydroxyphenyl carvedilol	0.01 - 10	0.01	94 - 99	[3]

#### **Experimental Workflow**

The following diagram illustrates the solid-phase extraction workflow for carvedilol and its metabolites from human plasma.





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